

Essential Safety and Logistical Information for Handling PI-55

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Compound of Interest

Compound Name: PI-55

Cat. No.: B8145138

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For researchers, scientists, and drug development professionals working with **PI-55**, a specific cytokinin receptor inhibitor, a comprehensive understanding of its safety and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting. **PI-55**, also known as 6-(2-hydroxy-3-methylbenzylamino)purine, is a research-grade chemical and should be handled with appropriate caution.^{[1][2]}

Chemical and Physical Properties

A summary of the key quantitative data for **PI-55** is provided in the table below for easy reference.

Property	Value
Chemical Name	6-(2-hydroxy-3-methylbenzylamino)purine
CAS Number	1122579-42-3
Molecular Formula	C ₁₃ H ₁₃ N ₅ O
Molecular Weight	255.28 g/mol
Appearance	Solid
Solubility	Soluble in DMSO (with sonication and warming)
Storage (Powder)	-20°C for 3 years; 4°C for 2 years
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month

Safety Data Sheet (SDS) Summary

While a complete, verified Safety Data Sheet for **PI-55** was not directly accessible, a representative SDS for a closely related purine derivative provides critical safety information. Researchers should always consult the specific SDS provided by the supplier before handling this chemical.

Hazard Identification

Based on available data for similar compounds, **PI-55** is classified as:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[3]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[3]

Signal Word: Danger[3]

Hazard Statements:

- H301: Toxic if swallowed.
- H317: May cause an allergic skin reaction.

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust.
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P272: Contaminated work clothing should not be allowed out of the workplace.
 - P280: Wear protective gloves.
- Response:
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
 - P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
 - P363: Wash contaminated clothing before reuse.
- Storage:
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **PI-55**, the following personal protective equipment should be worn:

PPE Category	Specific Recommendation
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	A NIOSH-approved respirator is recommended if working with the powder outside of a certified chemical fume hood or in case of inadequate ventilation.

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is crucial.

Exposure Scenario	First Aid Measures
If Swallowed	Immediately call a poison control center or doctor. Rinse mouth. Do NOT induce vomiting.
If on Skin	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Move person into fresh air and keep comfortable for breathing. Call a poison control center or doctor if you feel unwell.

Experimental Protocol: Safe Handling of PI-55

This protocol outlines the essential steps for safely handling **PI-55** in a laboratory setting.

1. Preparation and Planning:

- Read and understand the Safety Data Sheet (SDS) for **PI-55** before beginning any work.
- Ensure a designated work area is clean and uncluttered.
- Verify that all necessary personal protective equipment (PPE) is available and in good condition.
- Locate the nearest safety shower and eyewash station.

2. Weighing and Solution Preparation:

- Perform all weighing and handling of the solid **PI-55** powder within a certified chemical fume hood to minimize inhalation risk.
- Use appropriate tools (e.g., spatula, weighing paper) to handle the powder.
- When preparing solutions, add the solid **PI-55** to the solvent (e.g., DMSO) slowly to avoid splashing.
- If necessary, use a sonicator or warm water bath to aid dissolution, as recommended.

3. Handling and Use:

- Always wear the prescribed PPE when handling **PI-55** solutions.
- Avoid direct contact with skin, eyes, and clothing.
- Use a calibrated pipette for accurate and safe liquid transfer.
- Keep containers of **PI-55** tightly closed when not in use.

4. Storage:

- Store solid **PI-55** and its solutions according to the recommended temperatures in the provided table.
- Ensure storage containers are clearly labeled with the chemical name, concentration, and date of preparation.
- Store in a secure location, away from incompatible materials.

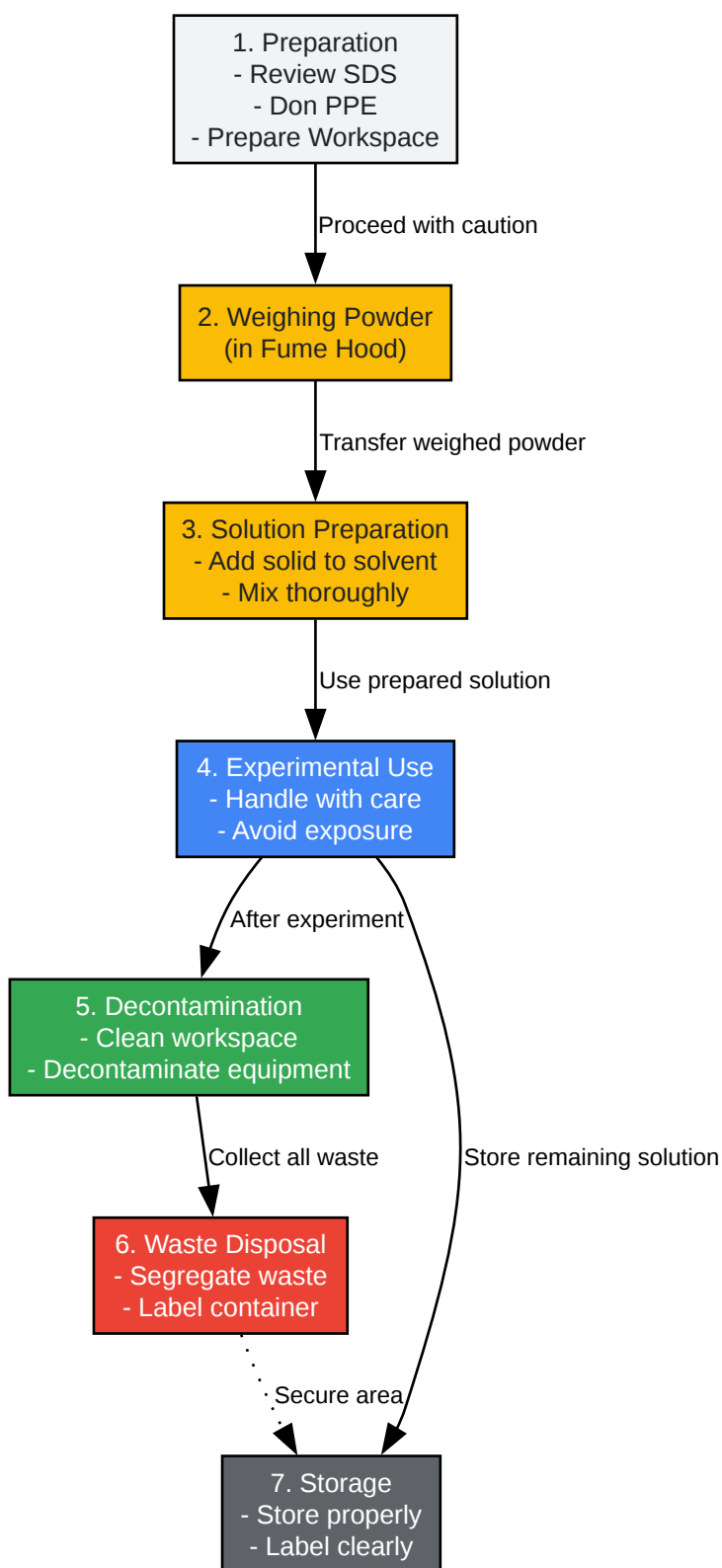
Disposal Plan

Proper disposal of **PI-55** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused PI-55:** Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.

- **Contaminated Materials:** All materials that have come into contact with **PI-55**, including pipette tips, gloves, and empty containers, should be collected in a designated, labeled hazardous waste container.
- **Waste Collection:** The hazardous waste container should be kept closed when not in use and stored in a designated satellite accumulation area.
- **Final Disposal:** Arrange for pickup and disposal by the institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.

Experimental Workflow for Safe Handling of PI-55



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Caption: Workflow for the safe handling of **PI-55** in a laboratory setting.

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References

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